

C.I. Vat Green 9: Properties and Leuco Form Reduction

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Compound Focus: C.I. Vat Green 9

CAS No.: 6369-65-9

Cat. No.: S1895427

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Table 1: Chemical and Physical Properties of C.I. Vat Green 9 [1]

Property	Specification
Chemical Name	C.I. Vat Green 9
C.I. Number	59850
Molecular Structure	Violanthrone
Molecular Formula	C ₃₄ H ₁₅ NO ₄
Molecular Weight	501.49 g/mol
CAS Registry Number	6369-65-9 / 28780-10-1
Appearance	Deep green to black powder
Solubility in Water	Insoluble
Leuco Form (Alkaline)	Purple
Leuco Form (Acid)	Wine

Table 2: Fastness Properties and Applications [1]

Property	Performance Rating
Light Fastness	6 (ISO)
Soaping (Staining)	4-5 (ISO)
Oxygen Bleach	4 (ISO)
Main Applications	Dyeing of cotton fabrics, viscose, silk, and wool. Suitable for suspension pad dyeing and leuco dyeing of yarn.

The **leuco form** is central to the application of vat dyes. The insoluble vat dye is reduced into a water-soluble "leuco" compound that can penetrate fibers. Upon subsequent oxidation, it reverts to the original insoluble dye within the fiber, providing excellent color fastness [1] [2]. For Vat Green 9, the reduction to its leuco state changes its color to purple under alkaline conditions [1].

General Experimental Protocol for Leuco Form Reduction

The search results do not contain a step-by-step protocol specifically for Vat Green 9. The following is a generalized protocol for the leuco form reduction of vat dyes, which you can adapt.

Objective: To reduce insoluble **C.I. Vat Green 9** to its water-soluble leuco form for application on cellulosic materials.

Principle: The reduction of the carbonyl groups in the violanthrone structure to hydroxyl groups in an alkaline medium, typically using sodium hydrosulfite ($\text{Na}_2\text{S}_2\text{O}_4$) [2].

Materials:

- **C.I. Vat Green 9** (powder)
- Sodium Hydrosulfite ($\text{Na}_2\text{S}_2\text{O}_4$)

- Sodium Hydroxide (NaOH)
- Deionized Water
- Cotton fabric or yarn

Equipment:

- Heating mantle with temperature control and stainless steel dyeing vessel
- Thermometer
- pH meter
- Analytical balance
- Overhead stirrer

Procedure:

- **Vatting (Reduction):**

- Prepare a fine dispersion of **C.I. Vat Green 9** in a small amount of a wetting agent and deionized water.
- In the dyeing vessel, prepare the reduction bath with deionized water. Add sodium hydroxide (e.g., 5-15 g/L) and heat to the recommended reduction temperature (e.g., 50-60°C).
- Add sodium hydrosulfite (e.g., 5-10 g/L) to the alkaline bath and stir to dissolve.
- Slowly add the dye dispersion to the reduction bath under constant stirring. Maintain the temperature for 30-60 minutes until a clear solution of the leuco compound (observed as a purple color) is formed, indicating complete reduction. Protect the bath from air to prevent premature oxidation.

- **Dyeing:**

- Wet the cotton substrate thoroughly and immerse it in the leuco dye bath.
- Slowly raise the temperature to the dyeing temperature (e.g., 60-65°C) and maintain for 30-60 minutes, ensuring even circulation.
- Remove the dyed substrate. It will initially appear in the color of the leuco form.

- **Oxidation:**

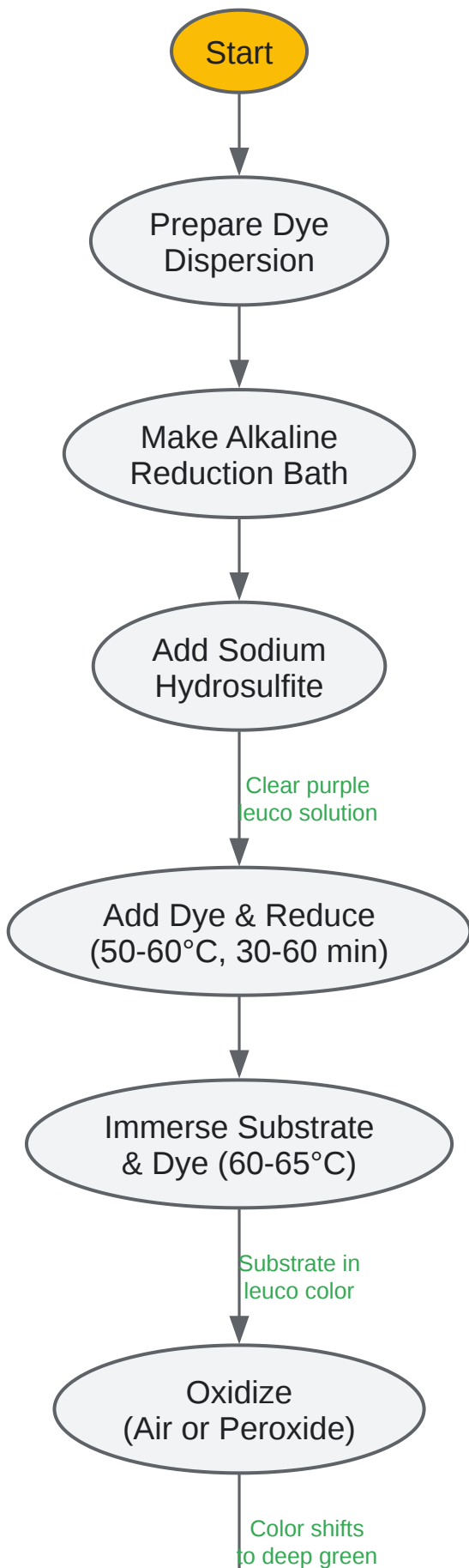
- Rinse the dyed substrate thoroughly with cold water.
- Oxidize the leuco compound back to the insoluble pigment by exposing it to air for 30 minutes or by using a mild oxidizing agent like hydrogen peroxide (1-2 mL/L) in a cold bath for 15-20 minutes.

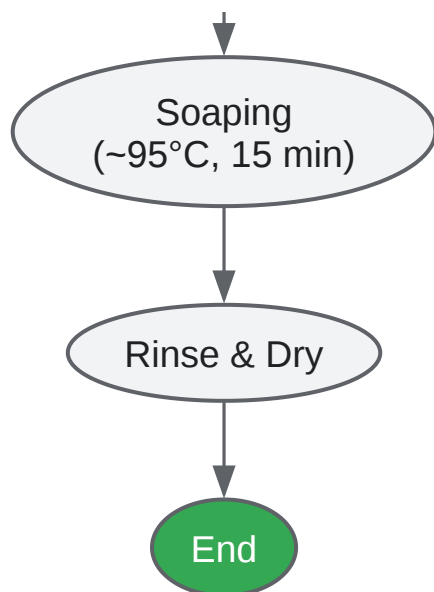
- **Soaping and Finishing:**

- Soap the dyed fabric at near-boil with a non-ionic detergent (2 g/L) for 15 minutes to remove surface pigment and enhance fastness.
- Rinse thoroughly with warm water and dry.

Experimental Workflow for Leuco Form Reduction

The diagram below visualizes the core protocol for reducing and applying Vat Green 9.





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Diagram 1: Experimental workflow for the reduction and application of Vat Green 9.

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References

1. Vat Green 9 [worlddyevariety.com]
2. Chemistry and Applications of Leuco Dyes [link.springer.com]

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